

bezuclastinib combination therapy dose modifications

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Compound Focus: Bezuclastinib

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Efficacy and Safety Overview from the PEAK Trial

The Phase 3 PEAK trial evaluated **bezuclastinib** plus sunitinib against sunitinib monotherapy in patients with imatinib-resistant or intolerant Gastrointestinal Stromal Tumors (GIST). The data cutoff was September 30, 2025 [1] [2].

Efficacy Results

Parameter	Bezuclastinib + Sunitinib	Sunitinib Monotherapy
Median Progression-Free Survival (mPFS)	16.5 months [1] [2]	9.2 months [1] [2]
Hazard Ratio (HR) for PFS	0.50 (95% CI: 0.39-0.65; p<0.0001) [1] [2]	--
Objective Response Rate (ORR)	46% (p<0.0001) [1] [2]	26% [1] [2]

Common Grade 3+ Adverse Events and Management

Adverse Event (TEAE)	Bezuclastinib + Sunitinib	Sunitinib Monotherapy	Management Guidance
Hypertension	29.4% [1] [2]	27.4% [1] [2]	Standard antihypertensive therapy; regular monitoring.
Neutropenia	15.2% [1] [2]	15.4% [1] [2]	Monitor blood counts; consider growth factor support.
ALT/AST Increased	10.8% [1] [2]	1.4% [1] [2]	Mostly transient lab abnormalities. Monitor LFTs closely. Led to bezuclastinib dose reduction in 12.7% of patients. All Grade 3 events resolved [1] [2].
Anemia	9.3% [1] [2]	4.8% [1] [2]	Monitor blood counts; transfusions or other supportive care as needed.
Diarrhea	7.8% [1] [2]	7.2% [1] [2]	Standard antidiarrheal medications; ensure hydration.

- **Treatment Discontinuation:** Treatment-related AEs led to discontinuation in 7.4% of patients on the combination therapy versus 3.8% on sunitinib monotherapy [1] [2].
- **Overall Safety Profile:** The combination was generally well tolerated, with no unique risks identified beyond the known safety profile of sunitinib [1] [2].

Frequently Asked Questions (FAQs)

Q1: What is the proposed mechanism of action for the bezuclastinib and sunitinib combination? A1:

The combination is designed to potently inhibit key driver mutations in the KIT gene, which are responsible for tumor growth in advanced GIST. **Bezuclastinib** is a selective tyrosine kinase inhibitor that targets specific KIT mutations. When combined with the broader activity of sunitinib, it increases the potency of treatment for patients who have developed resistance to prior imatinib therapy [2] [3].

Q2: How should liver enzyme elevations (ALT/AST) be managed in patients on this combination? A2:

Hepatic adverse events were predominantly transient and manageable lab abnormalities. In the clinical trial [1] [2]:

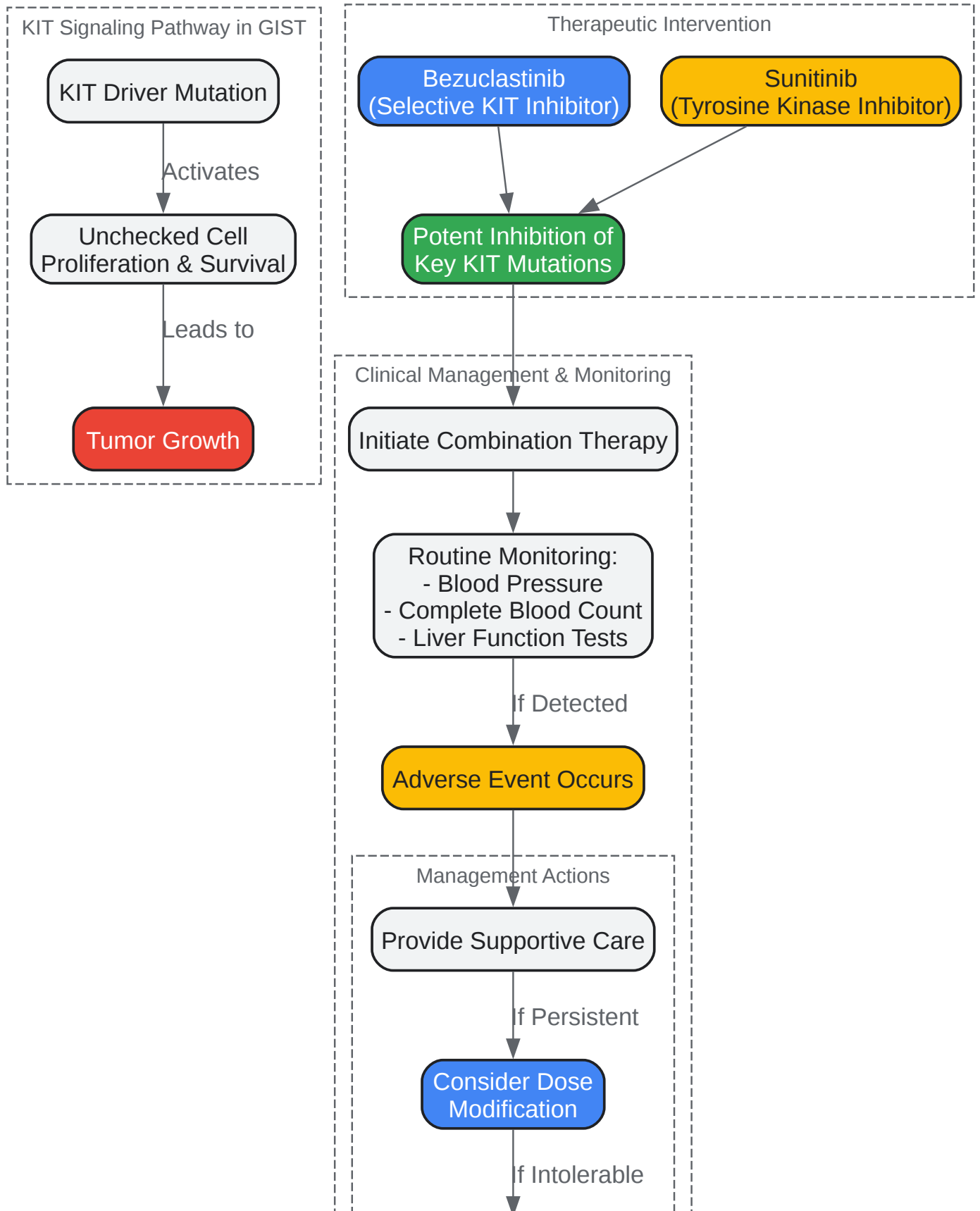
- ALT/AST elevations led to **bezuclastinib** dose reductions in **12.7%** of patients.
- Only **1.5%** of patients (3 subjects) discontinued **bezuclastinib** due to these elevations.
- All Grade 3 ALT/AST elevations resolved, and no Grade 4 events were reported.
- Management should include regular liver function test (LFT) monitoring. For persistent or significant elevations, a dose reduction of **bezuclastinib** is the recommended initial action.

Q3: Are there any resources for patients who need access to this therapy before regulatory approval?

A3: Yes, Cogent Biosciences has an Expanded Access Program (EAP) available for eligible patients with GIST who have no satisfactory alternative therapy options. This program is designed to provide urgent access to the novel treatment combination outside of the clinical trial setting [1] [2].

Experimental Protocol & Workflow Visualization

The following diagram outlines the key signaling pathway targeted by this combination therapy and the recommended clinical management workflow based on the PEAK trial findings.





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Diagram 1: Mechanism and clinical management workflow for **bezuclastinib** and sunitinib combination therapy in GIST.

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